

# Foundational Research on the Biological Activity of EHT 1864: A Technical Guide

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## Compound of Interest

Compound Name: **EHT 1864**

Cat. No.: **B1671146**

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**EHT 1864** is a small molecule inhibitor that has garnered significant interest within the research community for its specific action on the Rac family of small GTPases. This technical guide provides an in-depth overview of the foundational research concerning **EHT 1864**'s biological activity, mechanism of action, and its effects on various cellular processes. The information is tailored for researchers, scientists, and drug development professionals, presenting quantitative data, detailed experimental protocols, and visual representations of key signaling pathways.

## Core Mechanism of Action

**EHT 1864** functions as a potent and specific inhibitor of the Rac family of small GTPases.<sup>[1][2]</sup> Its mechanism involves direct binding to Rac proteins, which promotes the loss of bound guanine nucleotides (GDP/GTP).<sup>[1][2]</sup> This action locks the Rac GTPase in an inert and inactive conformation, thereby preventing its interaction with downstream effectors.<sup>[2]</sup> This novel mechanism of guanine nucleotide displacement distinguishes **EHT 1864** from other inhibitors that target upstream activators or downstream effectors of Rho GTPases.<sup>[3]</sup>

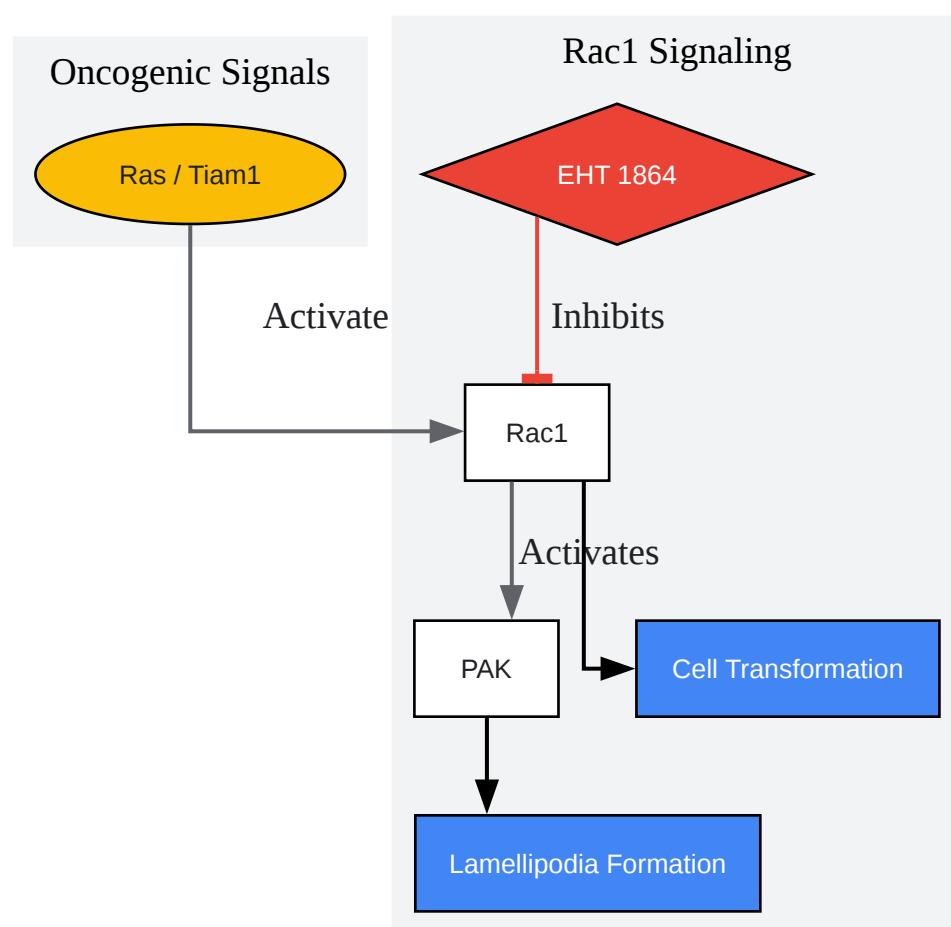
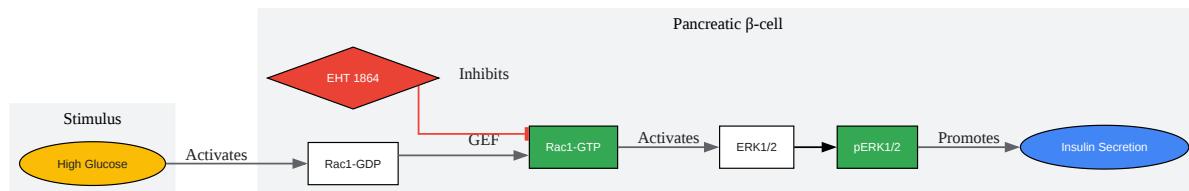
## Quantitative Biological Data

The biological activity of **EHT 1864** has been quantified across various studies, providing key metrics for its potency and efficacy.

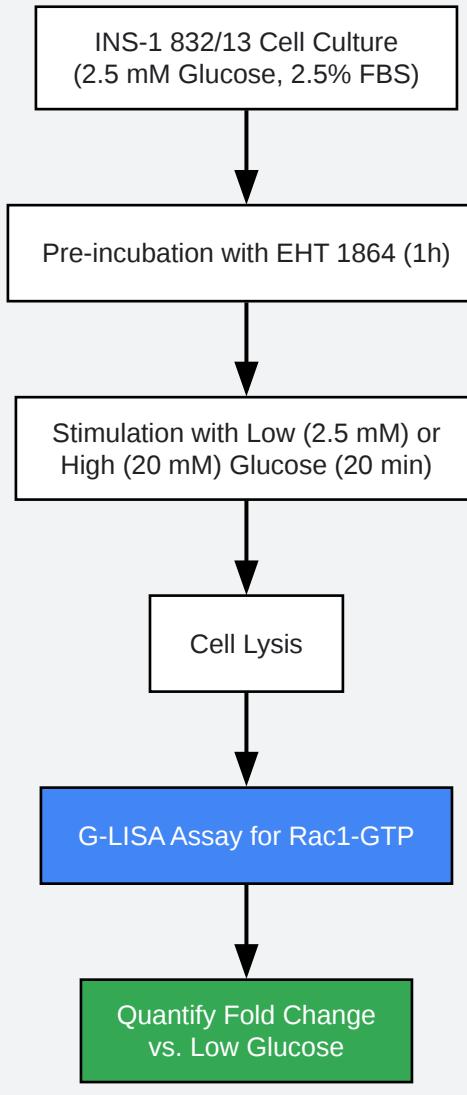
| Parameter                         | Value                  | Target                               | Notes   |
|-----------------------------------|------------------------|--------------------------------------|---|
| Binding Affinity (Kd)             | 40 nM                  | Rac1                                 |   |
| 50 nM                             |                        | Rac1b                                |   |
| 60 nM                             |                        | Rac2                                 |   |
| 230 nM                            |                        | Rac3                                 |   |
| Inhibition of GSIS                | ~13% (not significant) | Glucose-Stimulated Insulin Secretion | At 5 $\mu$ M concentration in INS-1 832/13 cells. [4]                                 |
| Complete Inhibition               |                        | Glucose-Stimulated Insulin Secretion | At 10 $\mu$ M concentration in INS-1 832/13 cells.[4][5]                              |
| Effect on Basal Insulin Secretion | Modest Increase (~50%) | Basal Insulin Secretion              | At 10 $\mu$ M concentration in INS-1 832/13 cells.[4]                                 |
| Reduction in Brain A $\beta$ 40   | 37%                    | $\beta$ -amyloid peptide 40          | In guinea pigs with intraperitoneal injections of 10 and 40 mg/kg/day for 15 days.[6] |

## Key Signaling Pathways Modulated by EHT 1864

**EHT 1864** primarily impacts signaling pathways downstream of Rac1 activation. One of the well-documented effects is its role in the context of glucose-stimulated insulin secretion (GSIS) in pancreatic  $\beta$ -cells.



### Rac1 Activation Assay Workflow



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## References

- 1. Specificity and mechanism of action of EHT 1864, a novel small molecule inhibitor of Rac family small GTPases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Specificity and Mechanism of Action of EHT 1864, a Novel Small Molecule Inhibitor of Rac Family Small GTPases\* | Semantic Scholar [semanticscholar.org]
- 3. Characterization of EHT 1864, a novel small molecule inhibitor of Rac family small GTPases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. EHT 1864, a small molecule inhibitor of Ras-related C3 botulinum toxin substrate 1 (Rac1), attenuates glucose-stimulated insulin secretion in pancreatic  $\beta$ -cells - PMC [pmc.ncbi.nlm.nih.gov]
- 5. apexbt.com [apexbt.com]
- 6. medchemexpress.com [medchemexpress.com]
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